

sodium perborate monohydrate physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Sodium perborate monohydrate

Cat. No.: B080741

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Sodium Perborate Monohydrate**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **sodium perborate monohydrate** (SPM), tailored for researchers, scientists, and professionals in drug development. Moving beyond basic data, we delve into the structural nuances, reaction mechanisms, and practical applications that define its utility as a versatile and stable oxidizing agent.

Core Identity and Molecular Structure

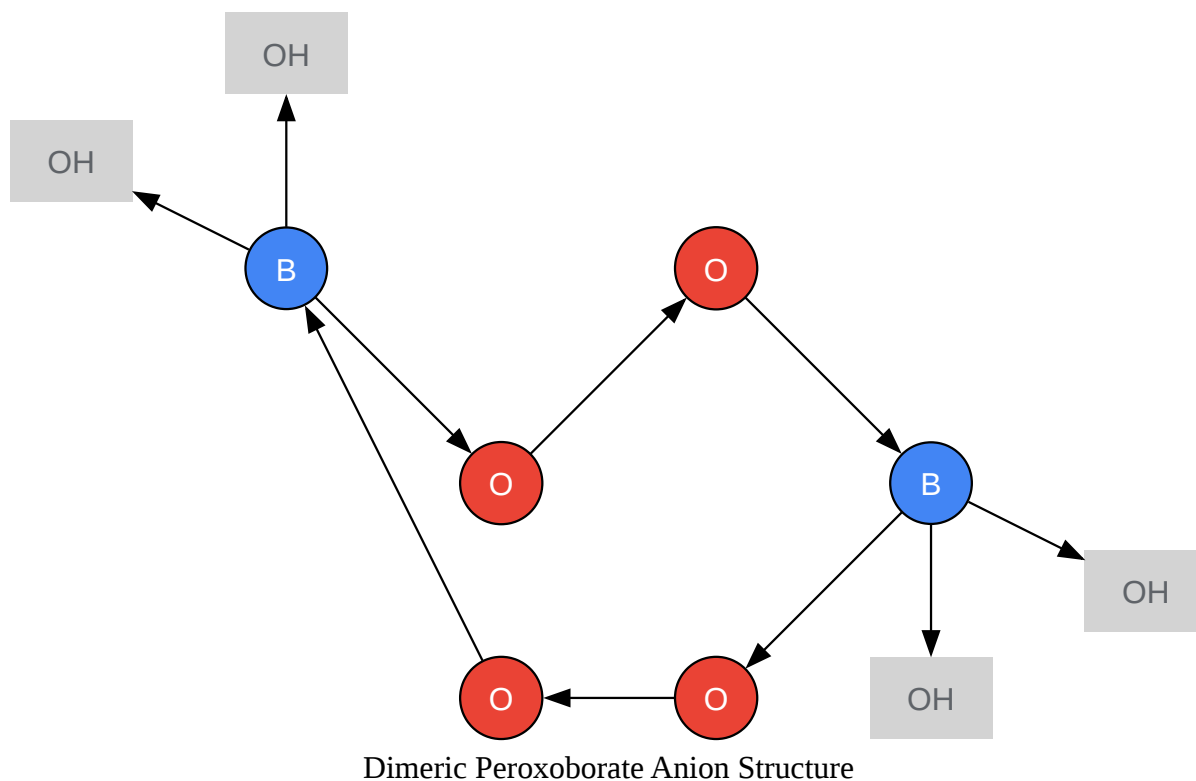
Sodium perborate monohydrate is often represented by the simplistic formula $\text{NaBO}_3 \cdot \text{H}_2\text{O}$, which is a misnomer that belies its true chemical nature. It is not a simple hydrogen peroxide adduct.

1.1. Nomenclature and Identification

Property	Value	Reference
Chemical Name	Sodium Perborate Monohydrate	[1][2]
Synonyms	Sodium Peroxyborate, Perboric acid, sodium salt, monohydrate	[1][2][3]
CAS Number	10332-33-9	[2][4]
Molecular Formula	NaBO ₃ ·H ₂ O (empirical); More accurately Na ₂ [(HO) ₂ B] ₂ (O ₂) ₂	[5][6]
Molecular Weight	99.82 g/mol	[1][2]
EC Number	231-556-4	[7][8]
UN Number	3377	[2][9]

1.2. The Dimeric Peroxoborate Structure

The fundamental structural unit of sodium perborate is the dimeric dianion, [B₂O₄(OH)₄]²⁻, also written as [(B(OH)₂OO)₂]²⁻. [5][10][11] This anion features a six-membered ring with a chair conformation, composed of two boron atoms linked by two peroxo bridges (–O–O–). [5][11] Each boron atom is further bonded to two hydroxyl (–OH) groups. [5] This structure is crucial as it imparts the compound's stability in solid form while allowing for the controlled release of an active oxygen species upon dissolution.



[Click to download full resolution via product page](#)

Caption: Dimeric Peroxoborate Anion Structure

Physicochemical Properties

The physical characteristics of SPM are a direct consequence of its chemical structure, influencing its handling, storage, and application.

2.1. General Properties

Sodium perborate monohydrate is a white, odorless, free-flowing crystalline powder.[1][12][13] It is more thermally stable and dissolves more rapidly in water than its tetrahydrate counterpart.[5][12]

2.2. Quantitative Physical Data

Property	Value	Reference(s)
Appearance	White, free-flowing crystalline powder	[1][4][12]
Active Oxygen Content	≥ 15.0%	[1][3][12]
Bulk Density	500 - 650 g/L	[1][14]
Solubility in Water	Soluble, with decomposition; 15 g/L at 20°C	[14][15]
pH (1.5% solution)	~10.0	[14][15]
Decomposition Temp.	Decomposes above 55-60°C	[14][16]

Chemical Behavior and Reactivity

The utility of SPM is rooted in its chemistry, particularly its behavior in aqueous solutions and its oxidizing capabilities.

3.1. Hydrolysis and Release of Active Oxygen

Upon dissolution in water, sodium perborate hydrolyzes to generate hydrogen peroxide (H₂O₂) and borate.[5][12] This process makes SPM a stable, solid source of H₂O₂, offering significant advantages in handling and formulation over using highly concentrated, unstable liquid hydrogen peroxide.[17][18]

The hydrolysis reaction can be summarized as: $[(\text{HO})_2\text{B}]_2(\text{OO})_2^{2-} + 2 \text{H}_2\text{O} \rightleftharpoons 2 [\text{B}(\text{OH})_3(\text{OOH})]^-$

This hydroperoxide species exists in equilibrium with boric acid and hydrogen peroxide:[5]





[Click to download full resolution via product page](#)

Caption: Hydrolysis Pathway of **Sodium Perborate Monohydrate**

3.2. Oxidizing Properties

SPM is classified as a strong oxidizing agent.[4][13] It can intensify fire when in contact with combustible materials.[7][16] Its oxidizing power is the basis for its primary applications in bleaching, disinfection, and chemical synthesis.[1][19]

In organic synthesis, SPM serves as a versatile oxidant. For instance, it is widely used for the oxidation of thioethers to sulfoxides and sulfones.[5][20] When combined with acetic acid, it forms more powerful oxidizing species, potentially peracetoxyboron intermediates, which can be used to convert aromatic aldehydes to carboxylic acids or nitriles to amides.[17][21] This reactivity provides a milder alternative to harsher oxidation protocols.[17]

3.3. Thermal Stability and Decomposition

SPM exhibits greater thermal stability than the tetrahydrate form.[5] However, it will undergo exothermic decomposition at temperatures above 55-60°C, releasing oxygen, steam, and heat.[14][16] This decomposition can lead to a pressure burst if it occurs in a confined container.[14] The anhydrous form, known as effervescent sodium perborate (ESP), can be produced by carefully heating the monohydrate to around 125°C.[22][23]

Applications in Research and Development

The unique properties of SPM make it a valuable reagent in various scientific fields.

4.1. Organic Synthesis

SPM is a preferred reagent for scientists seeking a safe, stable, and effective oxidant. Its applications include:

- Oxidation of Thioethers: A reliable method for synthesizing sulfoxides and sulfones, which are important moieties in many pharmaceutical compounds.[\[5\]](#)[\[20\]](#)
- Oxidation of Aldehydes and Oximes: In glacial acetic acid, SPM efficiently converts aromatic aldehydes to carboxylic acids and oximes to nitro compounds.[\[17\]](#)[\[21\]](#)
- Aryl Halide to Phenol Conversion: It serves as a convenient alternative to H_2O_2 in the second step of a two-part conversion of an aryl halide to a phenol, following a Miyaura borylation.[\[5\]](#)

4.2. Protocol: General Oxidation of a Thioether to a Sulfoxide

This protocol provides a conceptual framework. Researchers must optimize conditions for specific substrates.

- Dissolution: Dissolve the thioether substrate in a suitable solvent (e.g., glacial acetic acid, ethanol, or methanol).
- Reagent Addition: Add **sodium perborate monohydrate** (typically 1.0-1.2 equivalents for sulfoxide, >2.0 for sulfone) portion-wise to the solution while stirring. The reaction is often exothermic; maintain temperature control with an ice bath if necessary.
- Reaction Monitoring: Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.
- Work-up: Quench the reaction by adding a reducing agent (e.g., sodium sulfite solution) or by pouring the mixture into a large volume of cold water.
- Extraction: Extract the product into an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
- Purification: Wash the combined organic layers with water and brine, dry over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure.

- Final Purification: Purify the crude product via column chromatography or recrystallization to yield the pure sulfoxide.

Caption: Experimental Workflow for Thioether Oxidation

4.3. Pharmaceutical and Drug Development Applications

SPM's ability to act as a mild antiseptic and disinfecting agent has led to its use in specialized formulations:

- Preservative in Eye Drops: It is used as a "disappearing" preservative in some ophthalmic preparations.^[5] Upon contact with the eye, catalase converts it into harmless water and oxygen.^[24]
- Dental Applications: It is found in some tooth bleaching formulas for non-vital, root-treated teeth, where it acts as an internal bleaching agent.^[5] It is also used in some denture cleaners.^{[4][13]}

Safety, Handling, and Storage

As a Senior Application Scientist, it is imperative to stress the importance of proper handling procedures.

5.1. Hazard Profile

SPM is a hazardous substance with the following classifications:^{[8][15][25]}

- Oxidizing Solid (Category 3)
- Harmful if Swallowed (Acute Toxicity, Oral, Category 4)
- Causes Serious Eye Damage (Category 1)
- May Cause Respiratory Irritation (STOT SE 3)
- May Damage Fertility or the Unborn Child (Reproductive Toxicity, Category 1B)

5.2. Handling and Personal Protective Equipment (PPE)

- Handle only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling dust.[7][15]
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a face shield if splashing is possible.[15]
- Keep away from heat, sparks, open flames, and other ignition sources.[7]
- Avoid contact with combustible materials, strong acids, reducing agents, and organic materials.[14][15][16]

5.3. Storage

- Store in a cool, dry, well-ventilated place away from direct sunlight and heat.[1][14]
- Keep containers tightly closed.[7] Containers should be vented or fitted with a safety valve. [14]
- Store locked up and away from incompatible materials.[7][15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium Perborate Monohydrate | Belchem [belchem.com]
- 2. Sodium Perborate Monohydrate | BH_2NaO_4 | CID 23695970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. parchem.com [parchem.com]
- 4. Sodium perborate monohydrate | 10332-33-9 [chemicalbook.com]
- 5. Sodium perborate - Wikipedia [en.wikipedia.org]
- 6. Sodium Perborate, Monohydrate [myskinrecipes.com]
- 7. lobachemie.com [lobachemie.com]

- 8. Sodium perborate powder, 20-100mesh 10332-33-9 [sigmaaldrich.com]
- 9. sds.chemtel.net [sds.chemtel.net]
- 10. alfa-chemistry.com [alfa-chemistry.com]
- 11. Welcome to Chem Zipper.com.....: What is structure of sodium perborate? [chemzipper.com]
- 12. belinka-perkemija.com [belinka-perkemija.com]
- 13. lookchem.com [lookchem.com]
- 14. chemprolab.com [chemprolab.com]
- 15. jmnspecialties.com [jmnspecialties.com]
- 16. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 17. Sodium perborate [organic-chemistry.org]
- 18. pschemicals.com [pschemicals.com]
- 19. nbino.com [nbino.com]
- 20. Sodium Perborate Monohydrate, Sodium Peroxyborate Monohydrate (PBS) Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 21. Sodium perborate - Sciencemadness Wiki [sciencemadness.org]
- 22. researchgate.net [researchgate.net]
- 23. pubs.acs.org [pubs.acs.org]
- 24. Sodium Perborate Monohydrate CAS 10332-33-9 Bleach Activator [peroxidechemical.com]
- 25. echemi.com [echemi.com]
- To cite this document: BenchChem. [sodium perborate monohydrate physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080741#sodium-perborate-monohydrate-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com